

Diisoheptyl Phthalate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diisoheptyl phthalate*

CAS No.: 71888-89-6

Cat. No.: B3416298

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical and physical properties of **Diisoheptyl phthalate** (DIHP). The information is presented to support research, scientific analysis, and drug development activities where this compound may be of interest.

Chemical and Physical Properties

Diisoheptyl phthalate (DIHP) is a high molecular weight phthalate ester primarily used as a plasticizer to increase the flexibility of polyvinyl chloride (PVC) resins.[1] It is a complex mixture of isoheptyl esters of phthalic acid.[2] The following tables summarize its key chemical and physical properties.

Table 1: Chemical Identification of Diisoheptyl Phthalate

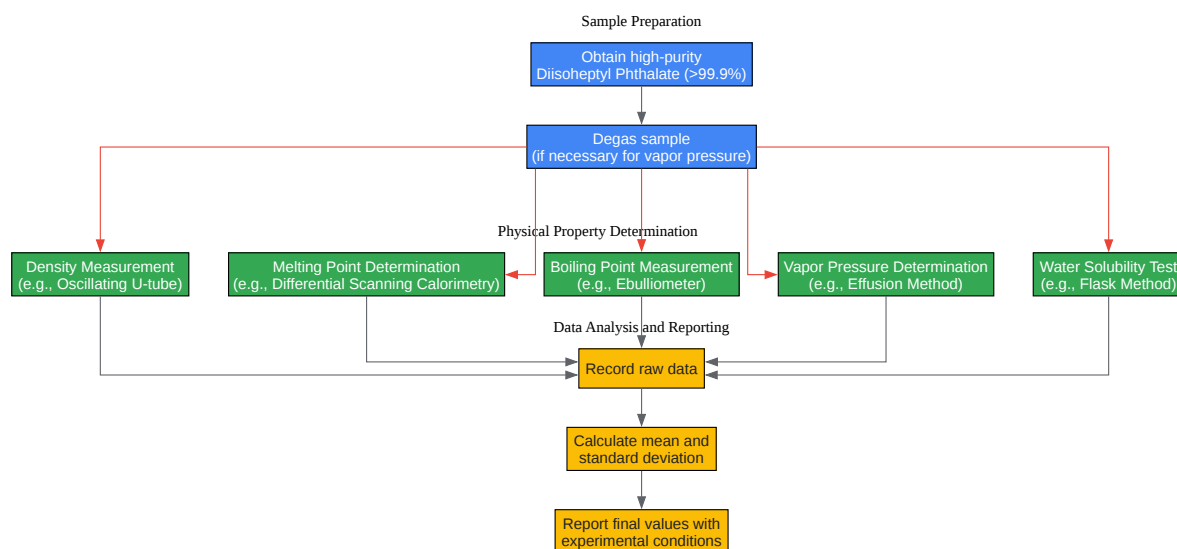
Property	Value	Source(s)
Chemical Name	1,2-Benzenedicarboxylic acid, di-C6-8-branched alkyl esters, C7 rich	[1]
Common Name	Diisoheptyl phthalate (DIHP)	[1]
Synonyms	DIHP, Diisoheptyl phthalate ester, 1,2-Benzenedicarboxylic acid, diisoheptyl ester	[1]
CAS Number	71888-89-6 (for the C7-rich branched alkyl ester mixture) 41451-28-9 (for the specific C7 isomer)	[1][2][3][4]
Molecular Formula	C ₂₂ H ₃₄ O ₄	[1][2][3][5]
Molecular Weight	Approximately 362.5 g/mol	[2][3][5][6]
Purity	>99.9% w/w	[1]
Impurities	≤0.1% w/w (including isoheptyl alcohol, diisoheptyl ether, and isoheptyl benzoate)	[1]

Table 2: Physical Properties of Diisoheptyl Phthalate

Property	Value	Conditions	Source(s)
Physical State	Liquid	Room Temperature	[1]
Appearance	Clear, oily liquid, colorless to pale yellow	Room Temperature	[7]
Density	0.994 g/cm ³	20°C	[1]
0.99 g/mL	25°C	[2][8][9][10][11][12][13]	
Melting Point	-45°C	-	[1]
-40°C	-	[8]	
Boiling Point	398°C	101.3 kPa	[1]
210°C	5 mmHg	[8]	
Vapor Pressure	9.33 x 10 ⁻⁸ kPa	25°C	[1]
<5 mmHg	20°C	[8][9][11]	
Water Solubility	1.7 x 10 ⁻⁵ g/L	22°C	[1]
Sparingly soluble	-	[7]	
Partition Coefficient (log Kow)	6.87	-	[1]
Refractive Index	1.486	20°C	[8][9][10][11][12][13]
Flash Point	>230°F (>110°C)	-	[8][9][10][11]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Diisoheptyl phthalate** are not readily available in the public domain. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals can be applied. Below is a generalized workflow for characterizing the physical properties of a liquid substance like DIHP.

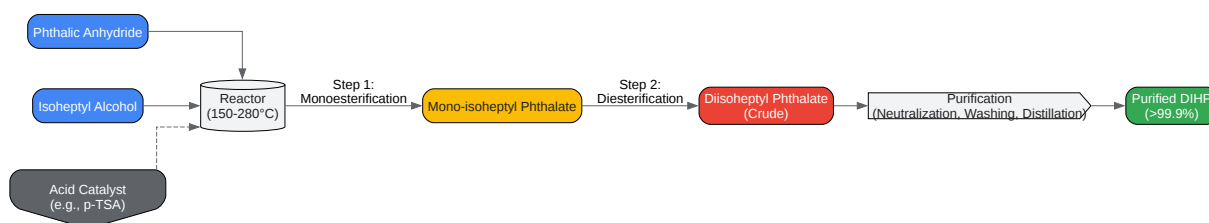


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A generalized experimental workflow for determining the physical properties of a liquid chemical.

Synthesis of Diisoheptyl Phthalate

The industrial production of **Diisoheptyl phthalate** is primarily achieved through the esterification of phthalic anhydride with isoheptyl alcohol.[5] This is typically a two-step reaction catalyzed by an acid catalyst.



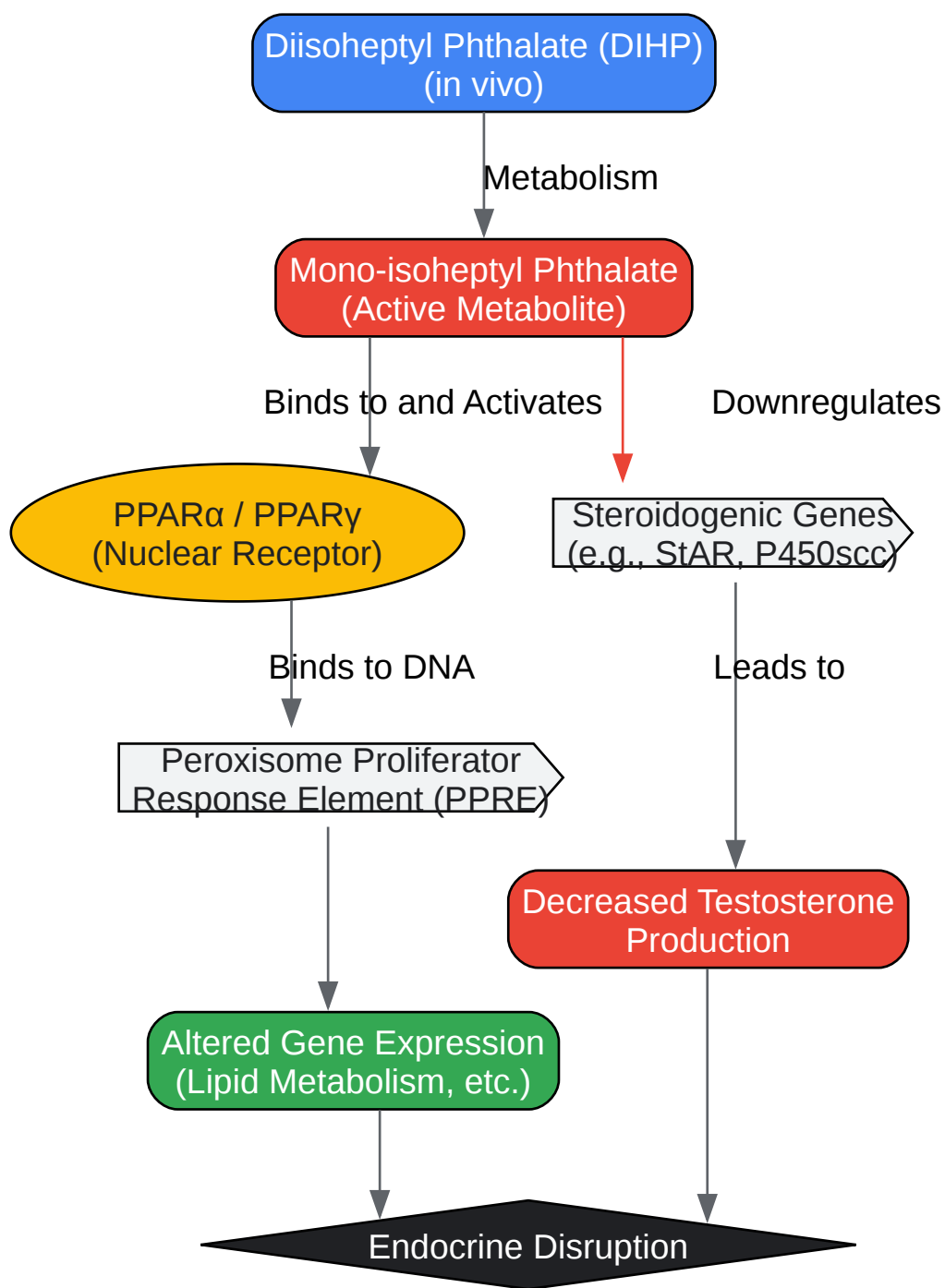
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Industrial synthesis of **Diisoheptyl Phthalate** via esterification.

Toxicological Profile and Signaling Pathways

Phthalates are recognized as endocrine-disrupting chemicals.[6] High molecular weight phthalates, such as DIHP, are known to exert their effects through various mechanisms, including the activation of Peroxisome Proliferator-Activated Receptors (PPARs) and by exhibiting anti-androgenic activity.[5][8] The monoester metabolite of the parent phthalate is often the biologically active compound.

The following diagram illustrates a simplified, general signaling pathway for endocrine disruption by high molecular weight phthalates. It is important to note that specific signaling data for **Diisoheptyl phthalate** is limited, and this represents a generalized mechanism.



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A simplified signaling pathway for endocrine disruption by high molecular weight phthalates.

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